

Technical Guide: Physicochemical Properties of (2-Iodophenyl)methanamine

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Compound of Interest

Compound Name: (2-Iodophenyl)methanamine

Cat. No.: B151185

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **(2-Iodophenyl)methanamine**, a compound of interest in organic synthesis and pharmaceutical research. The information herein is compiled from established chemical databases.

Core Molecular Data

The fundamental molecular properties of **(2-Iodophenyl)methanamine** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C7H8IN	[1] [2] [3]
Molecular Weight	233.05 g/mol	[1] [2] [3]

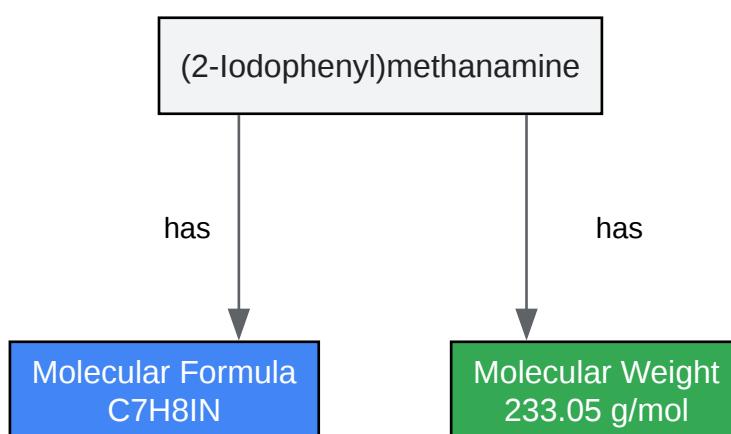
Experimental Protocols

The data presented in this guide is derived from computational and database sources. Experimental determination of molecular weight is typically achieved through mass spectrometry, where the molecule is ionized and its mass-to-charge ratio is measured to

determine its exact mass and isotopic distribution. The molecular formula is confirmed through a combination of elemental analysis and high-resolution mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Core molecular properties of **(2-Iodophenyl)methanamine**.

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References

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